

SCH772984 stability in solution

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: SCH772984

Cat. No.: S548773

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Basic Properties & Solubility

The table below summarizes the fundamental physicochemical and solubility data for **SCH772984** from supplier datasheets.

Property	Value / Description
Molecular Weight	587.67 g/mol [1] [2] [3]
CAS Number	942183-80-4 [4] [1] [2]
Physical Form	Solid [3]
Primary Solubility	Soluble in DMSO [1] [2] [3].
DMSO Stock Concentration	14 mg/mL (23.82 mM) to 25 mg/mL (42.54 mM), sometimes requiring warming (50°C water bath) or ultrasonication [1] [2] [3].
Aqueous Solubility	Insoluble in water and ethanol [1] [2] [3].
In Vivo Formulation	Can form a ≥ 5 mg/mL homogeneous suspension using carboxymethyl cellulose sodium salt (CMC-Na) [1] [2]. A clear solution can also be made with 10% DMSO, 40% PEG 300, 5% Tween 80, and 45% ddH ₂ O [2].

Stability & Handling Guidelines

Based on the available information, here are the recommended protocols for storing and handling **SCH772984**.

- **Long-Term Storage: The pure powder should be stored at -20°C [3].** Selleck Chemicals notes that the powder is stable at room temperature for shipping and can tolerate one month at room temperature without loss of activity [1].
- **Stock Solution Life: While not explicitly stated, supplier recommendations imply that freshly prepared DMSO stock solutions are preferred.** Selleck Chemicals cautions that "moisture-absorbing DMSO reduces solubility" and advises using "fresh DMSO" for solution preparation [2].
- **Solution Handling: To achieve a high concentration for your DMSO stock, you may need to warm the tube at 37°C for 10 minutes and/or shake it in an ultrasonic bath [3].** Suppliers note that testing solubility in-house is recommended due to potential slight batch-to-batch variations [1] [3].

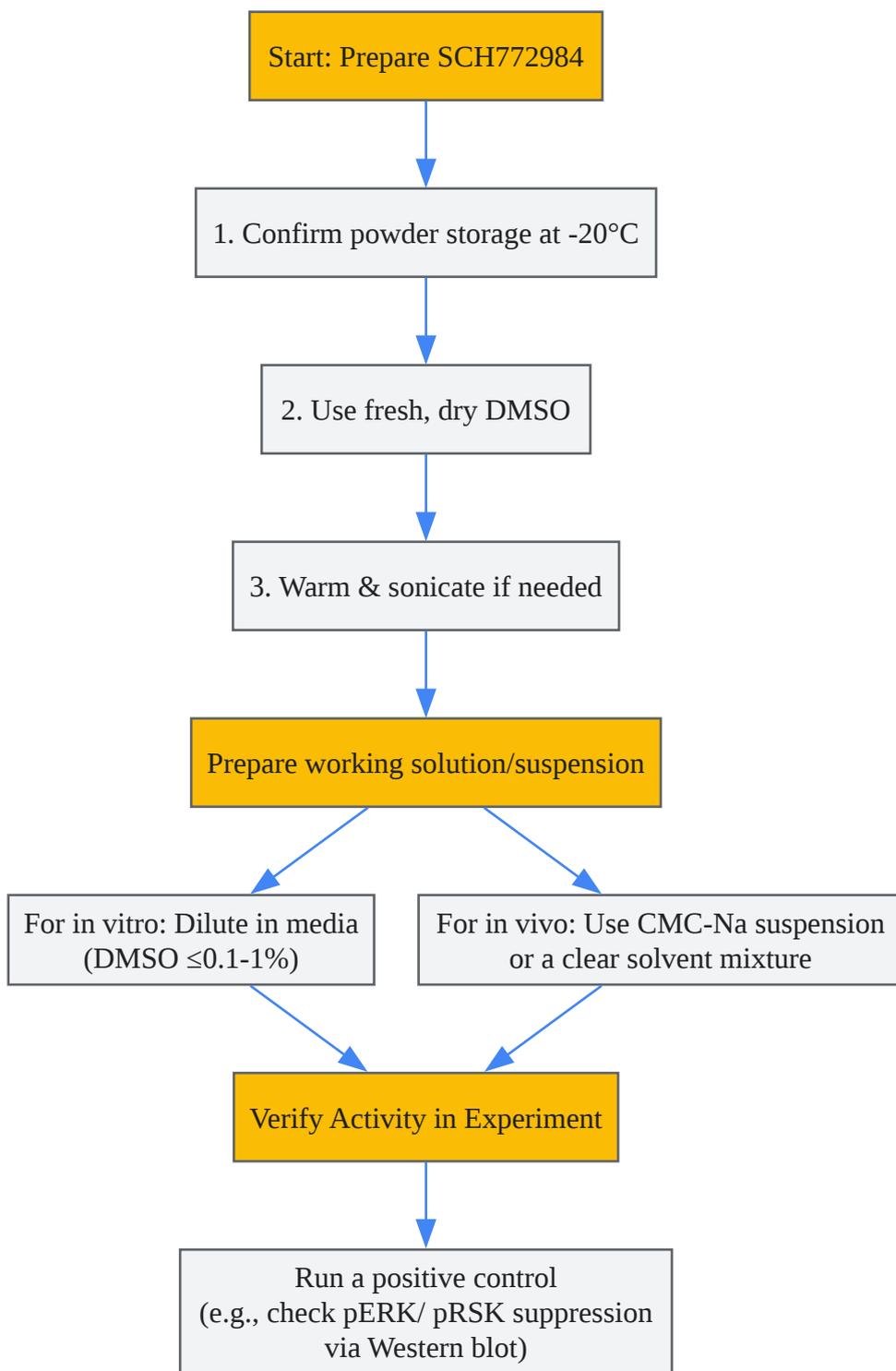
Troubleshooting Common Experimental Issues

Here are solutions to some frequently encountered problems when working with **SCH772984**.

Problem	Possible Cause	Suggested Solution
Poor Solubility in DMSO	DMSO absorbed moisture from air.	Use fresh, dry DMSO. Gently warm the vial (up to 50°C) and use brief ultrasonication [2] [3].
Precipitation in Aqueous Buffer	Compound is inherently water-insoluble.	Ensure final DMSO concentration is $\leq 0.1-1\%$ in cell culture. For in vivo work, use a validated suspension vehicle like CMC-Na [1] [2].
Loss of Activity	Stock solution degraded due to age or improper storage.	Prepare fresh DMSO stock aliquots. Avoid repeated freeze-thaw cycles by storing single-use aliquots at -20°C or -80°C.

Experimental Workflow & Verification

For your experiments, you can follow the general workflow below to ensure reliable results.



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To confirm the compound is active in your system, it is crucial to include a positive control. A standard method is to treat cells (e.g., A375, a BRAF V600E mutant melanoma line) with **SCH772984** for 2 hours

and then measure the reduction in phosphorylated ERK (pERK) or its downstream target phospho-RSK (pRSK) using Western blot analysis [1] [2] [5].

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References

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To cite this document: Smolecule. [SCH772984 stability in solution]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548773#sch772984-stability-in-solution>]

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